

# An In-depth Technical Guide to the Molecular Weight of Allyl Benzoate

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## Compound of Interest

Compound Name: Allyl benzoate

Cat. No.: B1265447

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This technical guide provides a comprehensive overview of the molecular weight of **Allyl benzoate**, including its fundamental chemical properties and the experimental methodologies used for its determination. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

## Core Properties of Allyl Benzoate

**Allyl benzoate**, also known as prop-2-enyl benzoate, is an organic compound classified as an ester of benzoic acid and allyl alcohol.<sup>[1][2]</sup> Its chemical and physical properties are crucial for its application in various scientific and industrial fields.

The key quantitative data for **Allyl benzoate** are summarized in the table below for ease of reference and comparison.

Property	Value	Reference
Molecular Weight	162.19 g/mol	[1][3]
Monoisotopic Mass	162.068079557 Da	[4][5]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>2</sub>	[1][2][3][6]
CAS Number	583-04-0	[1][3][6]
Density	1.058 g/mL	[7]
Boiling Point	230 °C	[7]

## Experimental Determination of Molecular Weight

The determination of the molecular weight of a small organic compound like **Allyl benzoate** is a fundamental analytical procedure. Mass spectrometry (MS) is the most common and precise method for this purpose.[8] It provides not only the molecular weight but also structural information based on fragmentation patterns.

The following protocol outlines a generalized procedure for determining the molecular weight of a small molecule such as **Allyl benzoate** using Liquid Chromatography-Mass Spectrometry (LC-MS).

Objective: To accurately determine the molecular mass of **Allyl benzoate**.

Materials:

- **Allyl benzoate** sample
- High-purity solvents (e.g., acetonitrile, methanol, water) suitable for LC-MS
- Volumetric flasks and pipettes
- LC-MS system (e.g., coupled with Electrospray Ionization - ESI source)

Methodology:

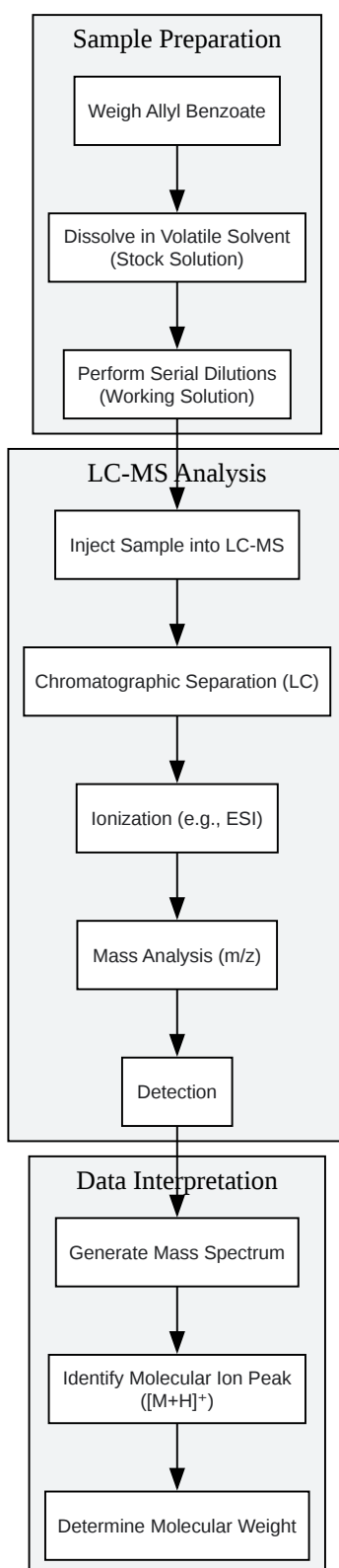
- Sample Preparation:
  - Prepare a stock solution of **Allyl benzoate** by accurately weighing a small amount of the compound and dissolving it in a suitable volatile solvent (e.g., methanol or acetonitrile) in a volumetric flask to a known concentration (e.g., 1 mg/mL).
  - Perform serial dilutions of the stock solution to prepare working solutions at lower concentrations (e.g., 1-10 µg/mL). The solvent used for dilution should be compatible with the mobile phase.
- LC-MS System Configuration:
  - Liquid Chromatography (LC):

- Select an appropriate LC column (e.g., C18) for separation.
- Prepare the mobile phase, which typically consists of a mixture of water and an organic solvent (e.g., acetonitrile), often with a small amount of an additive like formic acid to aid ionization.
- Set the flow rate and gradient conditions for the mobile phase to ensure the compound elutes as a sharp peak.
- Mass Spectrometry (MS):
  - The most common ionization techniques for small molecules are Electrospray Ionization (ESI) and Atmospheric Pressure Chemical Ionization (APCI).<sup>[8]</sup> ESI is generally suitable for **Allyl benzoate**.
  - Operate the mass spectrometer in positive ion mode to detect the protonated molecule  $[M+H]^+$ .
  - Set the mass analyzer to scan a mass-to-charge ( $m/z$ ) range that includes the expected molecular ion of **Allyl benzoate** (e.g.,  $m/z$  100-300).
  - Calibrate the mass spectrometer using a standard calibration compound to ensure high mass accuracy.
- Data Acquisition:
  - Inject a small volume of the prepared sample solution into the LC-MS system.
  - The sample is first separated by the LC column.
  - The eluent from the column is directed to the MS ion source, where the molecules are ionized.
  - The ions are then separated by the mass analyzer based on their  $m/z$  ratio and detected.<sup>[9]</sup>
- Data Analysis:

- Analyze the resulting mass spectrum.
- Identify the peak corresponding to the molecular ion. For **Allyl benzoate** ( $C_{10}H_{10}O_2$ ), the expected monoisotopic mass is approximately 162.07 Da.<sup>[4][5]</sup> In positive ESI mode, the primary ion observed will be the protonated molecule  $[M+H]^+$  at an  $m/z$  of approximately 163.08.
- The high-resolution mass measurement allows for the confirmation of the elemental composition.

## Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining the molecular weight of a compound can be visualized as a structured workflow.



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Caption: Workflow for Molecular Weight Determination via LC-MS.

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